

# Application Notes and Protocols: Disperse Yellow 3 as an Analytical Standard

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Disperse Yellow 3** (C.I. 11855) is a monoazo dye used in the textile industry and for coloring various materials like plastics and cosmetics.[1] Due to its potential as a contact allergen and suspected carcinogenic properties, regulatory bodies and quality control laboratories require precise analytical methods for its detection and quantification.[2][3] These application notes provide detailed information and protocols for using **Disperse Yellow 3** as an analytical standard to ensure accurate and reproducible results in research, product development, and safety testing.

## **Physicochemical Properties and Specifications**

An analytical standard is a highly purified compound used as a calibration standard or reference for an analytical method. The table below summarizes the key properties of a **Disperse Yellow 3** analytical grade standard.

Table 1: Physicochemical Data for **Disperse Yellow 3** Analytical Standard



Property	Value	Reference(s)
Synonyms	4-(2-Hydroxy-5- methylphenylazo)acetanilide; N-[4-(2-Hydroxy-5- methylphenylazo)phenyl]aceta mide	[4]
CAS Number	2832-40-8	[5][6]
Molecular Formula	C15H15N3O2	[4][7]
Molecular Weight	269.30 g/mol	[6]
Appearance	Brownish-yellow powder	[4][7]
Melting Point	268-270 °C (Lit.)	[4]
Purity (by HPLC)	Typically ≥95.0% (can range from ≥89.5% to ≥96.0%)	[4][8]
Solubility	Soluble in acetone, ethanol, benzene; Slightly soluble in Methanol, DMSO, Chloroform; Low solubility in water.	[1][9]

Note: Commercial batches of **Disperse Yellow 3** not intended as analytical standards may have a significantly lower dye content and contain impurities such as water and salts.[1]

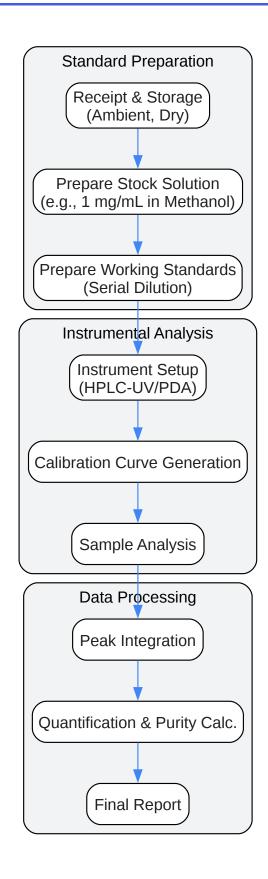
## **Experimental Protocols**

Accurate quantification of **Disperse Yellow 3** relies on robust and validated analytical methods. High-Performance Liquid Chromatography (HPLC) is the most common and reliable technique for purity assessment and quantification.

### **General Analytical Workflow**

The following diagram illustrates the typical workflow for using **Disperse Yellow 3** as an analytical standard.





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Caption: General workflow for analysis using **Disperse Yellow 3** standard.



## **Protocol: Purity Analysis by HPLC-UV**

This protocol describes a general method for determining the purity of a **Disperse Yellow 3** sample using a reversed-phase HPLC system with UV detection.

Table 2: HPLC Method Parameters for Disperse Yellow 3 Analysis

Parameter	Recommended Conditions	
HPLC System	Quaternary or Binary Pump, Autosampler, Column Oven, UV/PDA Detector	
Column	C18 Reversed-Phase (e.g., 4.6 x 150 mm, 5 μm particle size)	
Mobile Phase	A: Water with 0.1% Formic AcidB: Acetonitrile with 0.1% Formic Acid	
Gradient	0-2 min: 40% B2-15 min: 40% to 95% B15-18 min: 95% B18-19 min: 95% to 40% B19-25 min: 40% B (Re-equilibration)	
Flow Rate	1.0 mL/min	
Column Temperature	30 °C	
Detection	UV/PDA Detector at 420 nm	
Injection Volume	10 μL	
Standard Prep.	Prepare a 1.0 mg/mL stock solution in methanol.  Dilute to a working concentration of 100 μg/mL with the initial mobile phase composition.	
Sample Prep.	Prepare the sample in methanol at a concentration similar to the working standard.	

#### Methodology:

• Standard Preparation: Accurately weigh and dissolve the **Disperse Yellow 3** analytical standard in methanol to create a stock solution. Perform serial dilutions to prepare working



standards for linearity and calibration.

- System Suitability: Before analysis, inject a standard solution multiple times to ensure system suitability criteria (e.g., peak symmetry, retention time precision, and theoretical plates) are met.
- Analysis: Inject the prepared standards and samples onto the HPLC system.
- Data Processing: Integrate the peak area of **Disperse Yellow 3** in the chromatograms.
- Purity Calculation: Calculate the purity of the sample by the area normalization method, assuming all impurities are eluted and detected.

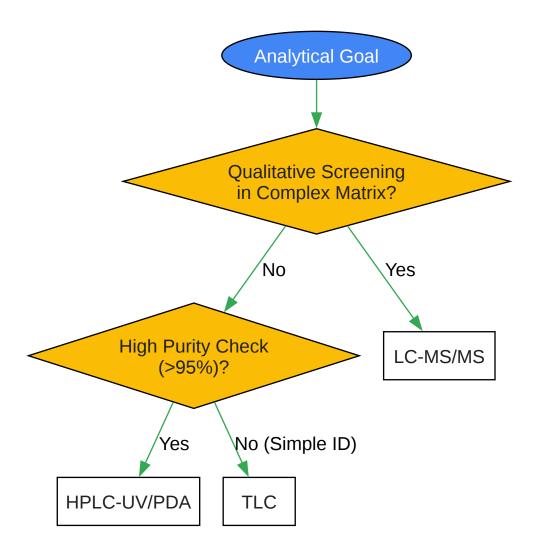
Purity (%) = (Area of Main Peak / Total Area of All Peaks)  $\times$  100

Note on Co-elution: **Disperse Yellow 3** may co-elute with other dyes like Disperse Orange 3 under certain chromatographic conditions. The use of a photodiode array (PDA) detector can help distinguish peaks by their UV spectra. For unequivocal identification and quantification in complex matrices, coupling the HPLC system to a mass spectrometer (LC-MS) is recommended.[10]

## **Logical Workflow for Method Selection**

The choice of analytical technique depends on the specific requirements of the analysis, such as the need for qualitative screening or precise quantification.





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Caption: Decision tree for selecting an appropriate analytical method.

## Safety and Handling

**Disperse Yellow 3** is classified as a hazardous substance. Adherence to safety protocols is mandatory.

- Hazard Classifications: Suspected of causing cancer (Carc. 2) and may cause an allergic skin reaction (Skin Sens. 1).
- Handling: Handle in a well-ventilated area or fume hood. Avoid generating dust.
- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves, and a lab coat. For handling powder, a P3 respirator cartridge or N95 dust mask is



#### recommended.[9]

 Disposal: Dispose of waste material in accordance with local, state, and federal regulations at a licensed chemical destruction facility.

By following these guidelines and protocols, researchers can confidently use **Disperse Yellow 3** as an analytical standard to achieve accurate, reliable, and safe results.

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